

Solubility of Antimony Trichloride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Antimony trichloride*

Cat. No.: *B158539*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **antimony trichloride** (SbCl_3) in a wide range of organic solvents. The information is curated for professionals in research, scientific, and drug development fields, offering both quantitative data and a foundational understanding of experimental methodologies.

Antimony trichloride, a Lewis acid, is a versatile compound utilized as a catalyst and reagent in various chemical syntheses. Its solubility characteristics are crucial for its application in homogenous catalysis, organic reactions, and as a precursor for other organoantimony compounds. This guide summarizes key solubility data to aid in solvent selection and experimental design.

Quantitative Solubility Data

The solubility of **antimony trichloride** varies significantly across different classes of organic solvents. The following tables present a compilation of available quantitative data, offering a comparative view of its solubility at various temperatures.

Halogenated Hydrocarbons

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Bromobenzene	-20	17.4
	0	
	20	
	60	
	73	
1,4-Dichlorobenzene	50	16.3
Monochlorobenzene	-30	12.5
	0	
	20	
	60	
Tetrachloroethane	25	21.75
Chloroform	25	~22% by weight ^[1]
Carbon Tetrachloride	25	Saturated solution is approx. 1.1 Molar ^[1]

Aromatic Hydrocarbons

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Benzene	10	32.6
	20	43.9
	60	154
Toluene	0	70.9
	20	169
m-Xylene	5	113
	25	191.5
Ethylbenzene	10	23.2
	30	79.9
p-Cymene	-3.5	69.5
	10	85.5
	30	150

Alcohols, Ethers, Ketones, and Esters

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Ethanol	-	Soluble[1]
Diethyl Ether	-	Soluble[1]
Acetone	18	537.6
Ethyl Acetate	18	5.9

Other Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Acetic Acid	25	440.5
Benzoyl Chloride	25	169.5
Carbon Disulfide	-	Soluble[1]
Cyclohexane	20	1.2
60	10.7	
Dioxane	-	Soluble[1]
Selenium(IV) Oxychloride	25	62.97
Sulfur Dioxide	0	13

It is important to note that **antimony trichloride** is generally reported to be insoluble in organic bases such as pyridine and quinoline.[1]

Experimental Protocols

While specific, detailed experimental protocols for the generation of the above-cited solubility data are not readily available in the surveyed literature, a generalized gravimetric method is commonly employed for determining the solubility of a solid in a liquid. This method involves saturating the solvent with the solute at a constant temperature and then determining the mass of the dissolved solute in a known mass of the saturated solution.

A general procedure would involve the following steps:

- **Sample Preparation:** An excess amount of finely ground, anhydrous **antimony trichloride** is added to a known volume or mass of the organic solvent in a sealed, temperature-controlled vessel. Given the hygroscopic nature of **antimony trichloride**, all manipulations should be performed in a dry atmosphere (e.g., in a glove box or under an inert gas).
- **Equilibration:** The mixture is agitated (e.g., stirred or shaken) at a constant, controlled temperature for a sufficient period to ensure that equilibrium is reached and a saturated solution is formed. This can take several hours to days.

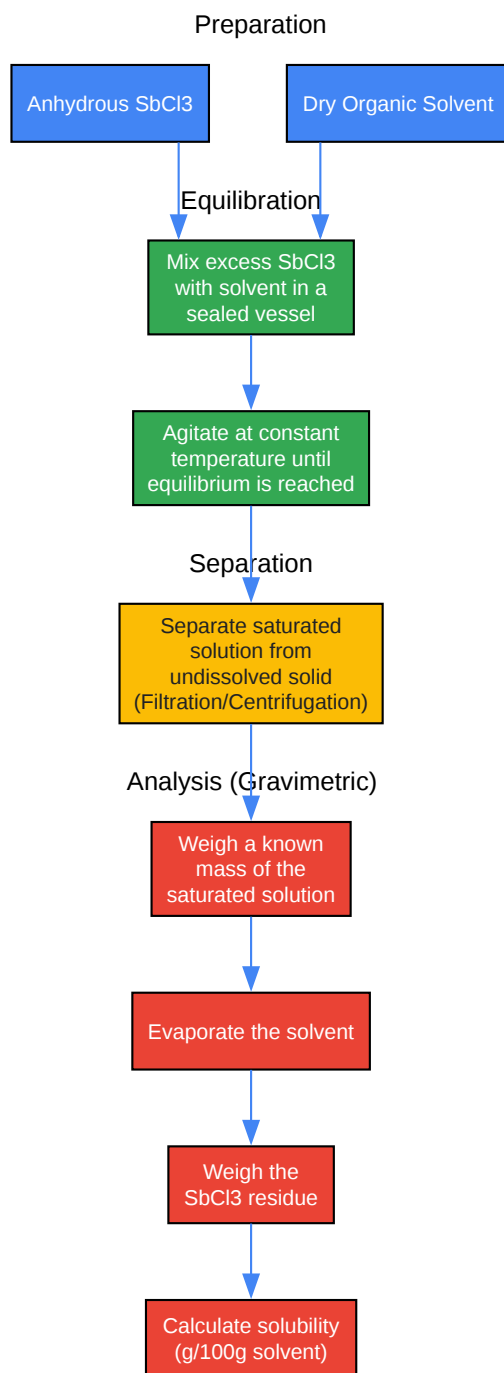
- **Phase Separation:** The undissolved solid is separated from the saturated solution. This is typically achieved by filtration or centrifugation, ensuring that the temperature is maintained during this process to prevent any change in solubility.
- **Analysis:** A known mass of the clear, saturated solution is taken. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven at a suitable temperature). The mass of the remaining solid residue (**antimony trichloride**) is then determined.
- **Calculation:** The solubility is calculated as the mass of the dissolved **antimony trichloride** per 100 g of the solvent.

Spectroscopic methods, such as UV-Vis or Atomic Absorption Spectroscopy (AAS), can also be adapted to determine the concentration of **antimony trichloride** in a saturated solution, which can then be converted to solubility values. These methods would require the generation of a calibration curve with solutions of known concentrations.

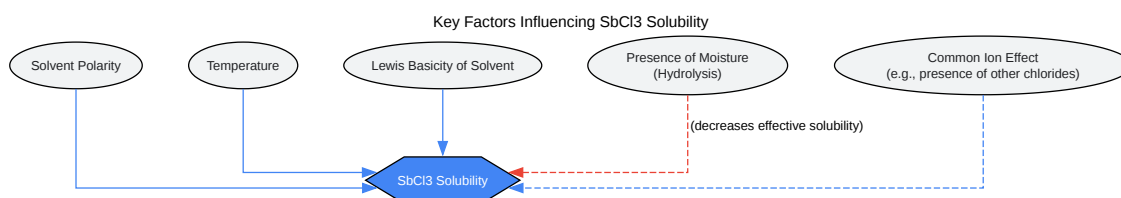
Visualizations

The following diagrams illustrate the generalized experimental workflow for determining the solubility of **antimony trichloride** and the key factors influencing its solubility.

Generalized Experimental Workflow for Solubility Determination

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Caption: Generalized workflow for the gravimetric determination of **antimony trichloride** solubility.



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Caption: Interacting factors that determine the solubility of **antimony trichloride** in organic solvents.

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References

- 1. Antimony trichloride | SbCl₃ | CID 24814 - PubChem [pubchem.ncbi.nlm.nih.gov]
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